

Technical Support Center: ACTH (18-39), Human TFA

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Compound of Interest

Compound Name: *Adrenocorticotrophic Hormone
(ACTH) (18-39), human TFA*

Cat. No.: *B15600366*

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Welcome to the technical support guide for ACTH (18-39), human TFA salt. This resource is designed for researchers, scientists, and drug development professionals to provide expert guidance and troubleshoot common issues related to the solubility and handling of this peptide in Phosphate-Buffered Saline (PBS).

Physicochemical Properties of ACTH (18-39), Human

Property	Value	Source
Full Name	Adrenocorticotrophic Hormone (18-39), human	[1][2]
Alternate Names	Corticotropin-like Intermediate Lobe Peptide (CLIP)	[3][4]
Sequence	RPVKVYPNGAEDESAEAFPL EF	[1][5][6]
Molecular Formula	C ₁₁₂ H ₁₆₅ N ₂₇ O ₃₆	[1][5]
Molecular Weight	~2465.7 g/mol	[1][5][6]
Form	Lyophilized solid, supplied as a Trifluoroacetate (TFA) salt	[5][7]

Frequently Asked Questions (FAQs)

Q1: I'm having trouble dissolving my lyophilized ACTH (18-39), human TFA directly in PBS. Why is this happening?

This is a common and challenging issue that stems from a combination of the peptide's intrinsic properties and the chemical nature of the trifluoroacetate (TFA) salt form.

- **Impact of TFA Salt:** Synthetic peptides are typically purified using HPLC and delivered as TFA salts.[8] Trifluoroacetic acid is a strong acid (pKa ~0.23) that associates with positively charged residues on the peptide, such as Arginine (Arg) and Lysine (Lys), both of which are present in ACTH (18-39).[8][9] This association can lower the pH of your solution upon reconstitution. PBS is a buffered solution at a neutral pH of ~7.4.[10] Introducing an acidic peptide solution into a neutral buffer can cause the peptide to crash out of solution, especially if the resulting pH is close to the peptide's isoelectric point (pI), the pH at which it has no net charge and minimum solubility.[11][12]
- **Buffer Salt Interference:** It is generally recommended to avoid reconstituting a peptide directly in a buffer like PBS. The salts within the buffer can hinder solubility.[13][14] The best

practice is to first dissolve the peptide in a primary solvent, like sterile water, and then dilute this stock solution into your working buffer.[\[13\]](#)

- **Peptide Sequence:** ACTH (18-39) contains a mix of hydrophobic, hydrophilic, acidic, and basic amino acids. While many data sheets list it as soluble in water, this solubility is not always straightforward and can be heavily influenced by the factors above.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[15\]](#)

Q2: What exactly is the TFA salt, and how does it affect my experiments beyond solubility?

The TFA counter-ion is a remnant from the peptide synthesis and purification process.[\[7\]](#) While essential for producing high-purity peptides, its presence can have significant consequences for your experiments:

- **Structural Alterations:** TFA's binding to cationic residues can distort a peptide's secondary structure (e.g., α -helices), which can impact its biological activity and promote aggregation.[\[8\]](#)
- **Cytotoxicity:** Residual TFA can be cytotoxic, even at nanomolar concentrations. This can interfere with cell-based assays by inhibiting proliferation or causing other unintended effects, leading to experimental variability or false results.[\[8\]](#)[\[16\]](#)[\[17\]](#)
- **Assay Interference:** The strong acidity of TFA can denature pH-sensitive proteins or enzymes in your assay.[\[8\]](#) Furthermore, TFA has a strong infrared absorbance band that can interfere with spectroscopic methods used for determining peptide secondary structure.[\[17\]](#)

For highly sensitive applications like in vivo studies or cellular assays, it is often recommended to perform a salt exchange to replace the TFA with a more biocompatible counter-ion like acetate or hydrochloride (HCl).[\[9\]](#)[\[17\]](#)

Q3: My peptide eventually dissolved in PBS, but the solution is cloudy. Is it usable?

A cloudy or hazy solution, or one with visible particulates, indicates that the peptide is not fully dissolved.[\[13\]](#)[\[14\]](#) This could be due to the formation of micro-aggregates. Using such a solution is not recommended for several reasons:

- **Inaccurate Concentration:** The actual concentration of soluble, active peptide will be lower than what you calculated.
- **Bioactivity Issues:** Aggregated peptides may have altered or no biological activity.
- **Reproducibility Problems:** The amount of aggregation can vary, leading to poor reproducibility between experiments.

If your solution is not completely clear, you should attempt to resolubilize it using the techniques outlined in the protocol and troubleshooting sections below.

Q4: Can I use sonication or vortexing to help dissolve the peptide?

Yes, these are standard techniques, but they should be used judiciously.

- **Vortexing:** Gentle vortexing for 10-20 seconds is a good initial step to facilitate dissolution. [\[18\]](#) Avoid vigorous or prolonged shaking, as this can cause foaming and potentially promote peptide aggregation or denaturation. [\[19\]](#)[\[20\]](#)
- **Sonication:** If vortexing is insufficient, sonicating the solution in a water bath for 5-15 minutes can help break up aggregates and aid dissolution. [\[11\]](#)[\[18\]](#) It is important to avoid overheating the sample during this process.

Recommended Reconstitution Protocol

This protocol is designed to maximize the chances of successfully solubilizing ACTH (18-39), human TFA for use in PBS-based assays. The key principle is to create a concentrated stock solution in a primary solvent before diluting into PBS.

Materials:

- Vial of lyophilized ACTH (18-39), human TFA
- Sterile, nuclease-free water
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4

- Sterile, low-retention microcentrifuge tubes
- Calibrated pipettes

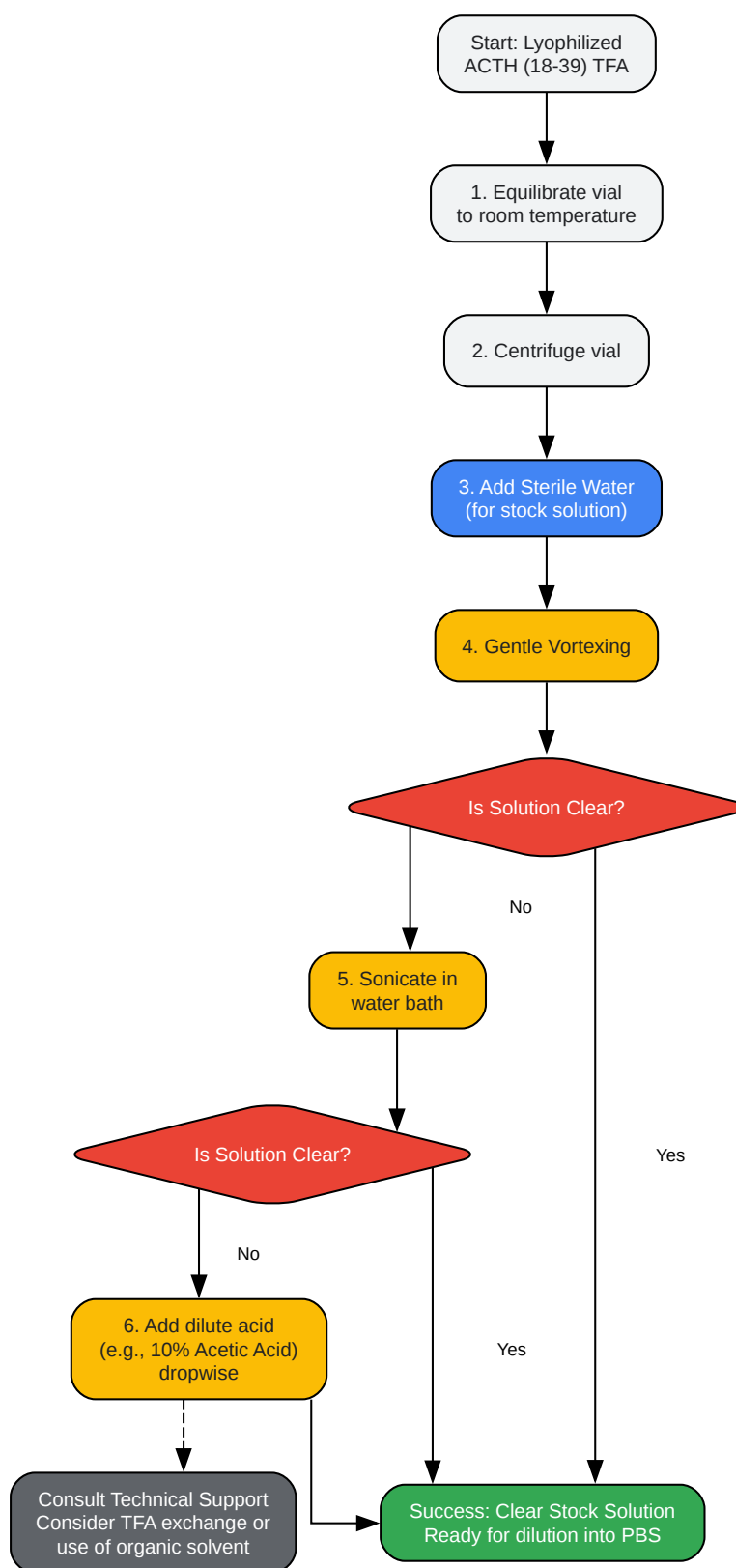
Step-by-Step Methodology:

- **Equilibrate Vial:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes.[\[7\]](#)[\[20\]](#) This crucial step prevents atmospheric moisture from condensing inside the cold vial, which can compromise peptide integrity.
- **Centrifuge:** Briefly centrifuge the vial (e.g., 1 minute at 1000 x g) to ensure all the lyophilized powder is collected at the bottom.[\[7\]](#)[\[20\]](#) This is especially important for small quantities that may not be easily visible.
- **Initial Dissolution in Water:** Carefully open the vial and add a small, precise volume of sterile water to create a concentrated stock solution (e.g., 1-2 mg/mL).[\[5\]](#) Water is the preferred initial solvent for peptides containing a mix of charged residues.[\[19\]](#)
- **Promote Dissolution:** Gently vortex the vial for 10-20 seconds.[\[18\]](#) Visually inspect the solution. It should be completely clear. If particulates remain, sonicate the vial in a room temperature water bath for 5-10 minutes.[\[18\]](#)
- **Dilution into PBS:** Once you have a clear, concentrated stock solution in water, you can perform a stepwise dilution into your final PBS buffer. Add the stock solution slowly to the PBS while gently mixing. This minimizes "pH shock" and reduces the risk of precipitation.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the peptide, aliquot the stock solution into single-use volumes in sterile, low-retention tubes.[\[5\]](#) [\[13\]](#)[\[19\]](#) Store these aliquots at -20°C or -80°C.[\[1\]](#)[\[4\]](#) For short-term storage of a few days, 4°C may be acceptable, but stability should be verified.

Visual Troubleshooting Guides

Workflow for Peptide Solubility Issues

This diagram outlines a logical sequence of steps to take when encountering solubility problems with your peptide.

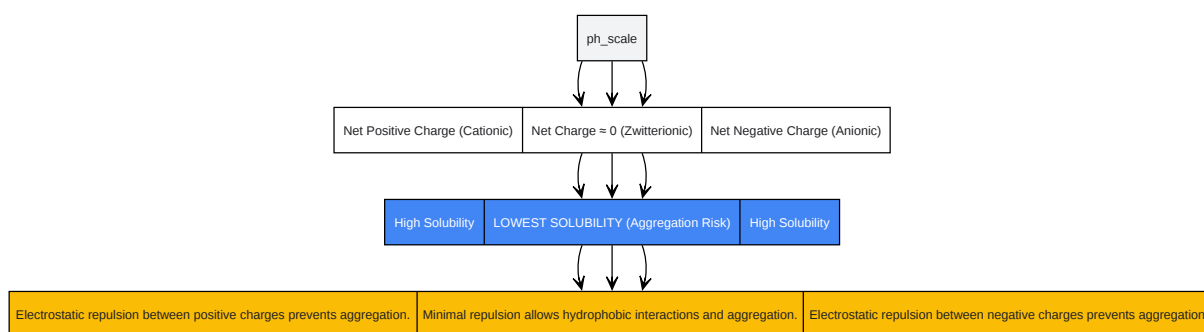


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Caption: Troubleshooting workflow for dissolving ACTH (18-39) TFA.

Conceptual Impact of pH on Peptide Solubility

This diagram illustrates the relationship between the pH of a solvent, the peptide's isoelectric point (pI), and its resulting solubility.



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Caption: pH, net charge, and their effect on peptide solubility.

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